

A Technical Guide to the Solubility of Strontium Oxalate

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Compound of Interest

Compound Name: *Strontium oxalate*

Cat. No.: *B1213420*

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Audience: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the solubility of **strontium oxalate** (SrC_2O_4) in various solvents. It is intended to serve as a technical resource, offering quantitative data, detailed experimental protocols, and visual representations of the underlying chemical principles governing its dissolution.

Introduction to Strontium Oxalate

Strontium oxalate is an inorganic compound that presents as a white, crystalline powder.^{[1][2]} It is known for its low solubility in water, a characteristic that makes it useful in specific applications such as pyrotechnics for producing red colors, and in ceramics to enhance mechanical and thermal stability.^{[3][4]} In research and pharmaceutical development, understanding the solubility of sparingly soluble salts like **strontium oxalate** is critical for processes including controlled release in drug delivery systems, synthesis of other strontium compounds, and analytical chemistry.^{[4][5]} This guide details its solubility profile across different solvent systems and the methodologies for its determination.

Quantitative Solubility Data

The solubility of **strontium oxalate** is highly dependent on the solvent and temperature. Below is a summary of available quantitative data.

Table 1: Solubility of **Strontium Oxalate** in Various Solvents

Solvent System	Temperature	Solubility (g / 100 mL)	Solubility (g / L)	Reference
Water	18 °C	0.0046 g	0.046 g	[3]
Water	~25 °C	0.005 g	0.05 g	[6][7][8]
Water	100 °C	5.0 g	50 g	[3]
3.5% Acetic Acid	~25 °C	0.0526 g	0.526 g	[3][6]
23% Acetic Acid	~25 °C	0.087 g	0.87 g	[3]
25% Acetic Acid	~25 °C	~0.091 g	~0.91 g	[6][9]
Dilute HCl	Ambient	Readily Soluble	Not Quantified	[8]
Dilute HNO ₃	Ambient	Readily Soluble	Not Quantified	[8]

Note: The significant increase in water solubility at 100°C is noted from the available literature but should be treated with caution as it represents a substantial deviation from its room temperature solubility.

2.1 Solubility Product (Ksp)

The solubility product constant (Ksp) is an equilibrium constant for a solid substance dissolving in an aqueous solution. It represents the level at which a solute dissolves in solution. The reported Ksp values for **strontium oxalate** vary across different sources, which may be attributed to different experimental conditions.

Table 2: Reported Solubility Product (Ksp) Values for **Strontium Oxalate** at ~25 °C

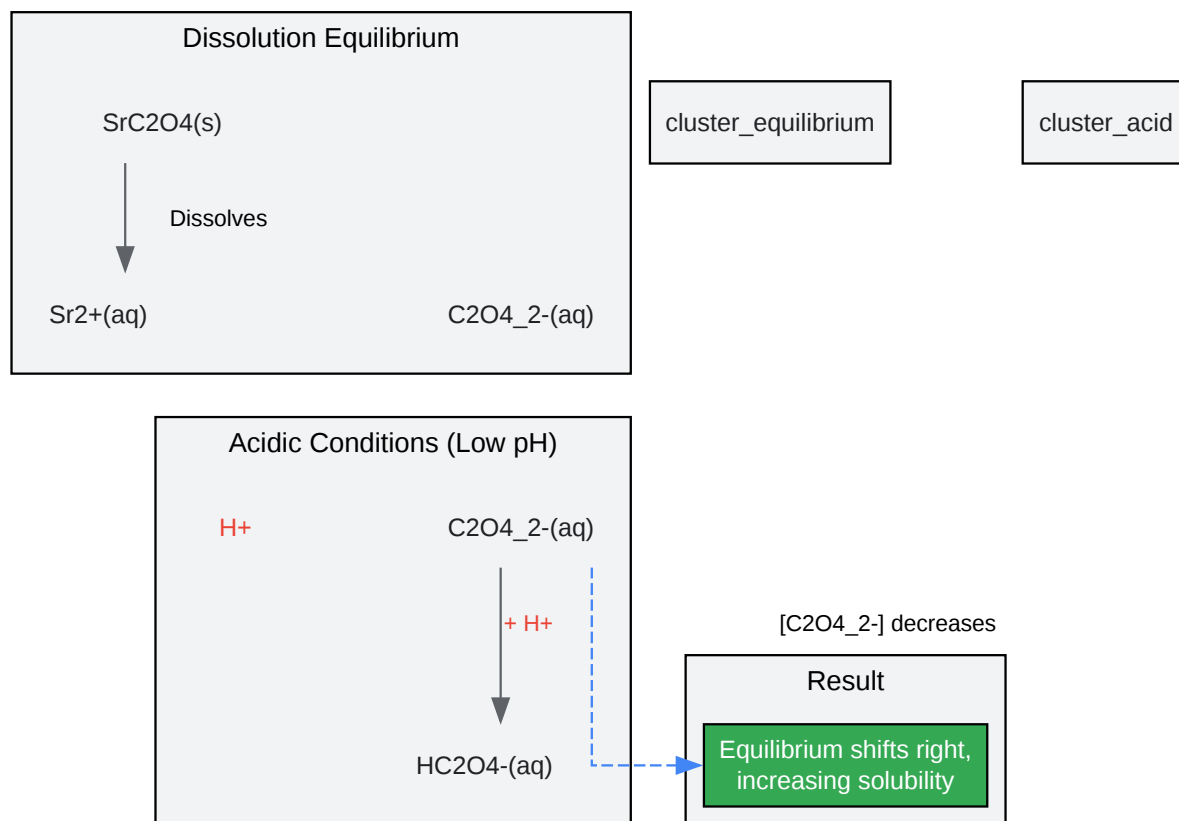
Ksp Value	Reference
5.6×10^{-8}	[6][7][9]
5.0×10^{-8}	[10]
8.1×10^{-8}	[11]
1.5×10^{-7}	[12]
1.6×10^{-7}	[13]

Factors Influencing Solubility

3.1 Effect of pH

The solubility of **strontium oxalate** is significantly influenced by pH.[14] In acidic solutions, the oxalate ion ($\text{C}_2\text{O}_4^{2-}$), which is the conjugate base of the weak acid oxalic acid, becomes protonated to form the hydrogen oxalate ion (HC_2O_4^-) and subsequently oxalic acid ($\text{H}_2\text{C}_2\text{O}_4$). [14] This reaction decreases the concentration of free oxalate ions in the solution. According to Le Châtelier's principle, the dissolution equilibrium of SrC_2O_4 shifts to the right to replenish the oxalate ions, resulting in a marked increase in solubility.[14] **Strontium oxalate** is therefore readily soluble in dilute mineral acids like HCl and HNO_3 . [7][8]

Conversely, in neutral or alkaline solutions, the oxalate ion concentration is not reduced by protonation, and the solubility remains low. At very high pH levels (e.g., >12), strontium solubility is generally low due to the potential precipitation of other strontium species.[15][16]



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Caption: Logical diagram of the effect of acidic pH on **strontium oxalate** solubility.

Experimental Protocols for Solubility Determination

Accurate determination of the solubility of sparingly soluble compounds like **strontium oxalate** requires precise experimental methods. The "shake-flask" method is widely regarded as the gold standard for its accuracy.^[17]

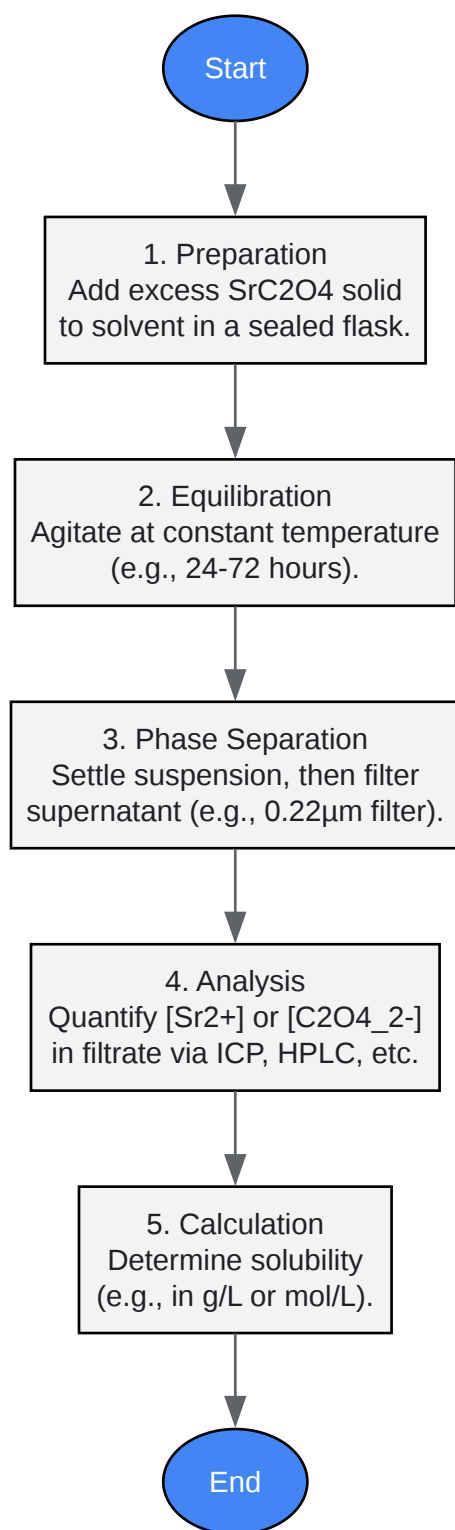
4.1 Shake-Flask Method

This equilibrium solubility method involves saturating a solvent with a solute and measuring the concentration of the dissolved substance.^[17]

Principle: An excess amount of solid **strontium oxalate** is agitated in a chosen solvent system at a constant temperature for a sufficient period to reach equilibrium. Once equilibrium is established, the solid and liquid phases are separated, and the concentration of dissolved **strontium oxalate** in the supernatant is quantified.[\[17\]](#)

Detailed Protocol:

- Preparation: Add an excess amount of finely powdered **strontium oxalate** to a flask containing the solvent of interest (e.g., deionized water, buffer of a specific pH). The excess solid is crucial to ensure that saturation is achieved and maintained.[\[17\]](#)
- Equilibration: Seal the flask and place it in a constant-temperature shaker or water bath. Agitate the suspension for a predetermined period, typically 24 to 72 hours, to ensure that the dissolution equilibrium is reached.[\[17\]](#)
- Phase Separation: After equilibration, allow the suspension to settle. Carefully withdraw a sample of the supernatant. It is critical to filter the sample immediately using a syringe filter (e.g., 0.22 μm pore size) to remove all undissolved solid particles. The filtration and subsequent handling should be performed at the same temperature as the equilibration to prevent precipitation or further dissolution.[\[17\]](#)
- Analysis: Analyze the concentration of strontium or oxalate in the clear filtrate. Common analytical techniques include:
 - Inductively Coupled Plasma - Atomic Emission Spectrometry (ICP-AES) or Atomic Absorption Spectroscopy (AAS) to determine the concentration of strontium ions.
 - High-Performance Liquid Chromatography (HPLC) or UV-Visible Spectroscopy to quantify the oxalate concentration.[\[17\]](#)
 - Gravimetric Analysis: Evaporation of the solvent and weighing the residual solid, though this is less common for sparingly soluble salts.[\[17\]](#)
- Calculation: Calculate the solubility from the measured concentration of the dissolved ions, expressing the result in units such as g/L or mol/L.



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Caption: Experimental workflow for the Shake-Flask solubility determination method.

4.2 Other Methodologies

- **Conductometric Method:** This technique is suitable for sparingly soluble ionic compounds. It involves measuring the electrical conductivity of a saturated solution. Since the conductivity is proportional to the concentration of dissolved ions, the solubility can be calculated using the molar ionic conductivities of Sr^{2+} and $\text{C}_2\text{O}_4^{2-}$.^[18]
- **Radiotracer Method:** This highly sensitive method can be used if a radiolabeled version of **strontium oxalate** is available. The activity of a saturated solution is measured, and from the known specific activity of the compound, the amount dissolved can be calculated with high accuracy, even at very low concentrations.^[19]

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